

Technical Support Center: Solubility Optimization for CAS 53935-32-3

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Compound of Interest

Compound Name: 4-[(2-Hydroxyethyl)
(Methyl)Amino]Benzoic Acid

CAS No.: 769132-75-4

Cat. No.: B1612901

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Subject: Overcoming Aqueous Solubility Limitations of CAS 53935-32-3 (Praziquantel) ID: TS-GUIDE-PZQ-001 Last Updated: February 15, 2026 Technical Lead: Senior Application Scientist, Formulation Division

Compound Identification & Core Challenge

CAS 53935-32-3 corresponds to Praziquantel (PZQ).

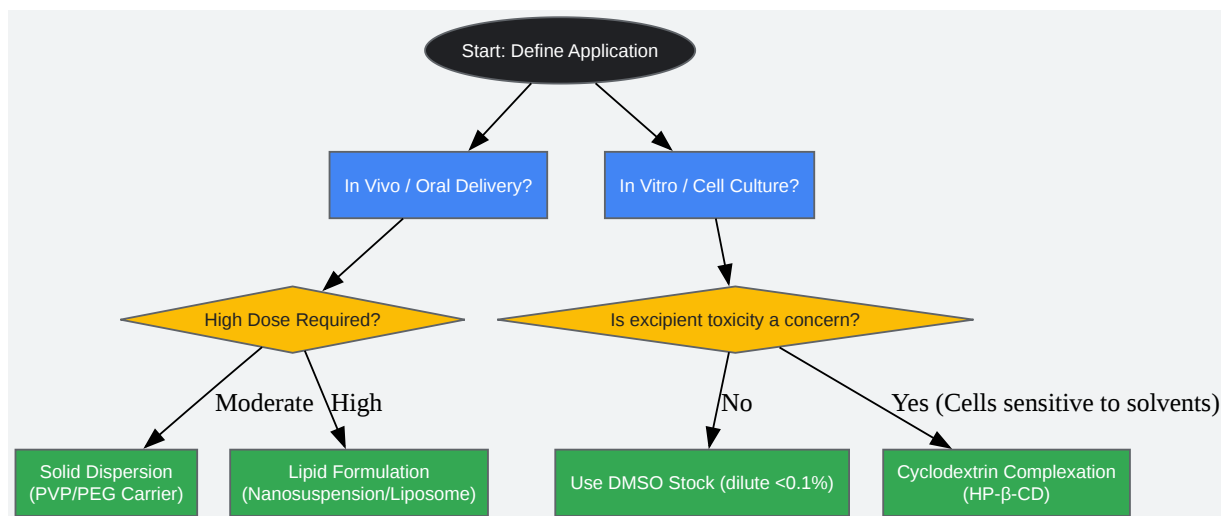
Before proceeding with solubilization protocols, verify your material against these physicochemical baselines. If your raw material deviates significantly, purity analysis (HPLC) is recommended before formulation.

Parameter	Specification
Chemical Name	2-(cyclohexylcarbonyl)-1,2,3,6,7,11b-hexahydro-4H-pyrazino[2,1-a]isoquinolin-4-one
Molecular Weight	312.41 g/mol
BCS Classification	Class II (Low Solubility, High Permeability)
Aqueous Solubility (25°C)	~0.4 mg/mL (Pure Water) / ~0.07 mg/mL (PBS pH 7.[1][2][3][4][5]4)
Log P	2.7 (Highly Lipophilic)
pKa	Non-ionizable in physiological range

The Challenge: PZQ exhibits a rigid crystal lattice that resists dissolution in aqueous media. Simple pH adjustment is ineffective because the molecule lacks ionizable groups in the physiological pH range. Successful solubilization requires disrupting this lattice (amorphization) or encapsulating the hydrophobic moiety.

Decision Matrix: Selecting a Solubilization Strategy

Use this logic flow to determine the best method for your specific application.



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Figure 1: Decision tree for selecting the appropriate solubilization technique based on experimental constraints.

Module A: Cyclodextrin Inclusion Complexation

Best for: Injectables, cell culture (to avoid DMSO), and improving dissolution rate.

Praziquantel fits well into the hydrophobic cavity of β -Cyclodextrin (β -CD) derivatives. We recommend Hydroxypropyl- β -Cyclodextrin (HP- β -CD) over parent β -CD due to higher water solubility and lower renal toxicity.

Protocol: Freeze-Drying Method (Highest Success Rate)

- Stoichiometry: Prepare a 1:1 molar ratio of PZQ to HP- β -CD.
- Dissolution: Dissolve PZQ in a minimum volume of Ethanol (or Methanol). Dissolve HP- β -CD in Distilled Water.

- **Mixing:** Slowly add the PZQ-alcohol solution to the HP- β -CD aqueous solution under constant magnetic stirring (500 RPM) at 25°C.
- **Equilibration:** Stir for 24 hours. The solution should appear clear.
- **Solvent Removal:** Evaporate the alcohol using a rotary evaporator (40°C), then freeze-dry (lyophilize) the remaining aqueous phase.

Troubleshooting (FAQ)

Q: My solution became cloudy during the mixing phase. What happened? A: You likely exceeded the solubility limit of PZQ in the transient solvent mixture.

- **Fix:** Add the PZQ solution dropwise to the vortex of the cyclodextrin solution. If precipitation occurs, add a small amount of co-solvent (ethanol) until clear, but ensure it is removed during lyophilization.

Q: The final powder is not dissolving instantly in water. A: The complexation might be incomplete, resulting in a physical mixture rather than an inclusion complex.

- **Verification:** Perform Differential Scanning Calorimetry (DSC). Pure PZQ has a sharp melting endotherm at 136–140°C. If this peak is still prominent in your complex, the drug is not fully encapsulated.

Module B: Solid Dispersions (Amorphous Systems)

Best for: Oral solid dosage forms, animal studies (feed incorporation).

This method disperses PZQ in a hydrophilic polymer matrix (PVP K30 or PEG 6000), preventing the drug from recrystallizing into its insoluble form.

Protocol: Solvent Evaporation

- **Carrier Selection:** Use PVP K30 (Polyvinylpyrrolidone) or PEG 6000.
- **Ratio:** Start with a 1:5 (Drug:Polymer) weight ratio. Higher polymer content generally improves stability.

- **Solvent:** Dissolve both PZQ and the polymer in a common solvent (e.g., Chloroform or Ethanol). Note: Chloroform is often preferred for PVP/PZQ systems to ensure simultaneous precipitation.
- **Evaporation:** Remove solvent under vacuum at 40–50°C.
- **Drying:** Store in a desiccator for 48 hours to remove residual solvent. Pulverize and sieve (60 mesh).

Troubleshooting (FAQ)

Q: The solid dispersion became sticky/tacky after a few days. A: The polymer (especially PVP) is hygroscopic and has absorbed moisture, lowering the glass transition temperature (T_g) and causing the amorphous PZQ to recrystallize.

- **Fix:** Store strictly in a desiccator with silica gel. For long-term stability, consider adding a hydrophobic silican aerogel (Aerosil 200) to the formulation to adsorb moisture.

Q: How much did I actually increase solubility? A: Expect a 3- to 10-fold increase in apparent solubility compared to pure PZQ.

- **Data Check:** In 0.1 N HCl, a PVP solid dispersion can reach ~0.6–0.8 mg/mL, compared to 0.11 mg/mL for pure PZQ.

Module C: Surfactant & Co-Solvent Data

Best for: Quick benchtop assays or acute animal dosing (gavage).

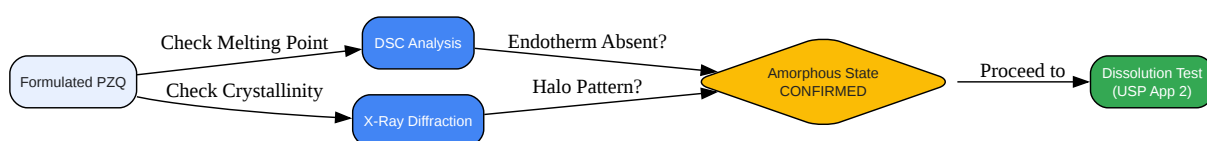
If you cannot perform complexation, use the following solubility data to formulate a vehicle.

Solvent / Medium	Solubility of PZQ (approx. [6][7][8][9][10][11] at 25°C)	Notes
Pure Water	0.40 mg/mL	Very poor.[3]
Ethanol	97.0 mg/mL	Good stock solvent. Toxic to cells >0.5%.
DMSO	~30.0 mg/mL	Standard stock.[12] Cryopreservative effects.
0.2% Sodium Lauryl Sulfate (SLS)	~0.37 mg/mL	Slight improvement, better wetting.
PEG 400	~13.0 mg/mL	Good co-solvent for oral gavage.

Warning: Do not dilute Ethanolic/DMSO stocks directly into water without vigorous mixing; PZQ will precipitate immediately. Always dilute into a stirring vortex.

Analytical Validation Workflow

How do you prove your solubilization method worked? Follow this validation loop.



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Figure 2: Analytical workflow to confirm the transition of PZQ from crystalline to amorphous state.

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